

Technical Guide: 6-Azaindole-2-ol (6-Azaindolin-2-one) Derivatives

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Compound of Interest

Compound Name: 1H-Pyrrolo[2,3-C]pyridin-2-OL

CAS No.: 58043-01-9

Cat. No.: B3354212

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Executive Summary & Chemical Identity

The core scaffold 6-azaindole-2-ol (**1H-pyrrolo[2,3-c]pyridin-2-ol**) is a critical pharmacophore in drug discovery, particularly for kinase inhibitors (e.g., GSK3 β , JAK) and neuroprotective agents.

However, a significant nomenclature and identification challenge exists: this compound exists in a tautomeric equilibrium that heavily favors the oxo-form (lactam), known as 6-azaindolin-2-one (or 1,3-dihydro-2H-pyrrolo[2,3-c]pyridin-2-one). Researchers searching databases for the "2-ol" structure often fail to find commercial sources because vendors list the stable "2-one" tautomer.

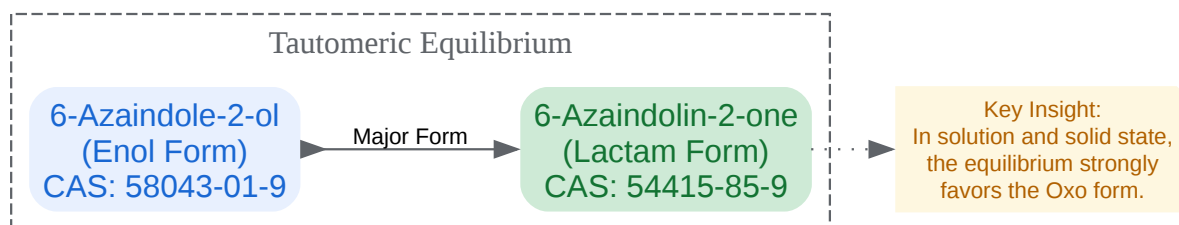
Core CAS Registry Data

The following table resolves the ambiguity between the theoretical hydroxy tautomer and the actual commercial oxo tautomer.

Chemical Name (IUPAC/Common)	Structure Type	CAS Registry Number	Description
1,3-Dihydro-2H-pyrrolo[2,3-c]pyridin-2-one	Dominant Tautomer (Oxo)	54415-85-9	The stable, commercially available form. Use this for purchasing.
1H-Pyrrolo[2,3-c]pyridin-2-ol	Minor Tautomer (Hydroxy)	58043-01-9	The theoretical enol form. Often used in patent literature but rarely isolated.
1H-Pyrrolo[2,3-c]pyridine	Parent Heterocycle	271-29-4	The base 6-azaindole (no oxygenation).
1,3-Dihydro-2H-pyrrolo[2,3-b]pyridin-2-one	Isomer (7-Azaindole derivative)	134682-54-5	Warning: Common confusion point. This is the 7-aza isomer.

Tautomeric Equilibrium Visualization

The diagram below illustrates the proton shift that drives the equilibrium toward the oxo-form, which is essential for understanding the reactivity (e.g., alkylation at N1 vs. O2).



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Figure 1: Tautomeric shift from the 2-hydroxy (enol) to the 2-oxo (lactam) form. The lactam form (CAS 54415-85-9) is the stable entity.

Key Derivatives & Commercial CAS Numbers

Modifications to the 6-azaindolin-2-one core are frequently used to tune potency and solubility. The following derivatives are standard building blocks in medicinal chemistry.

Compound Name	Modification	CAS Number	Application
5-Chloro-1,3-dihydro-2H-pyrrolo[2,3-c]pyridin-2-one	5-Cl Substitution	136888-17-0	Intermediate for coupling reactions (Suzuki/Buchwald).
5-Methoxy-1H-pyrrolo[2,3-c]pyridine	5-OMe (Parent)	17288-53-8	Precursor for oxidation to the 2-one derivative.
5-Chloro-3,3-dimethyl-1,3-dihydro-2H-pyrrolo[2,3-c]pyridin-2-one	3,3-Dimethyl	2041751-90-8	Prevents oxidation at C3; used in stable kinase inhibitors.
4-Bromo-5-hydroxy-6-azaindole	4-Br, 5-OH	1638761-49-5	Highly functionalized core for fragment-based drug design.

Synthesis & Production Protocols

Synthesizing the 6-azaindolin-2-one core typically requires constructing the pyrrole ring onto a pre-existing pyridine scaffold. The most robust method involves the cyclization of 3-amino-4-methylpyridines.

Protocol A: Modified Gassman/Madelung Cyclization

This route is preferred for scalability and involves the activation of the methyl group at the 4-position of the pyridine ring.

- Starting Material: 3-Amino-4-picoline (3-amino-4-methylpyridine).
- Activation: The amine is protected (e.g., with Boc or acetyl) or reacted directly with an oxalate ester.

- Cyclization: Treatment with a strong base (e.g., sec-BuLi or KOtBu) induces cyclization between the C4-methyl group and the carbonyl source (diethyl oxalate or similar).
- Decarboxylation: If oxalate is used, hydrolysis and decarboxylation yield the 2-one core.

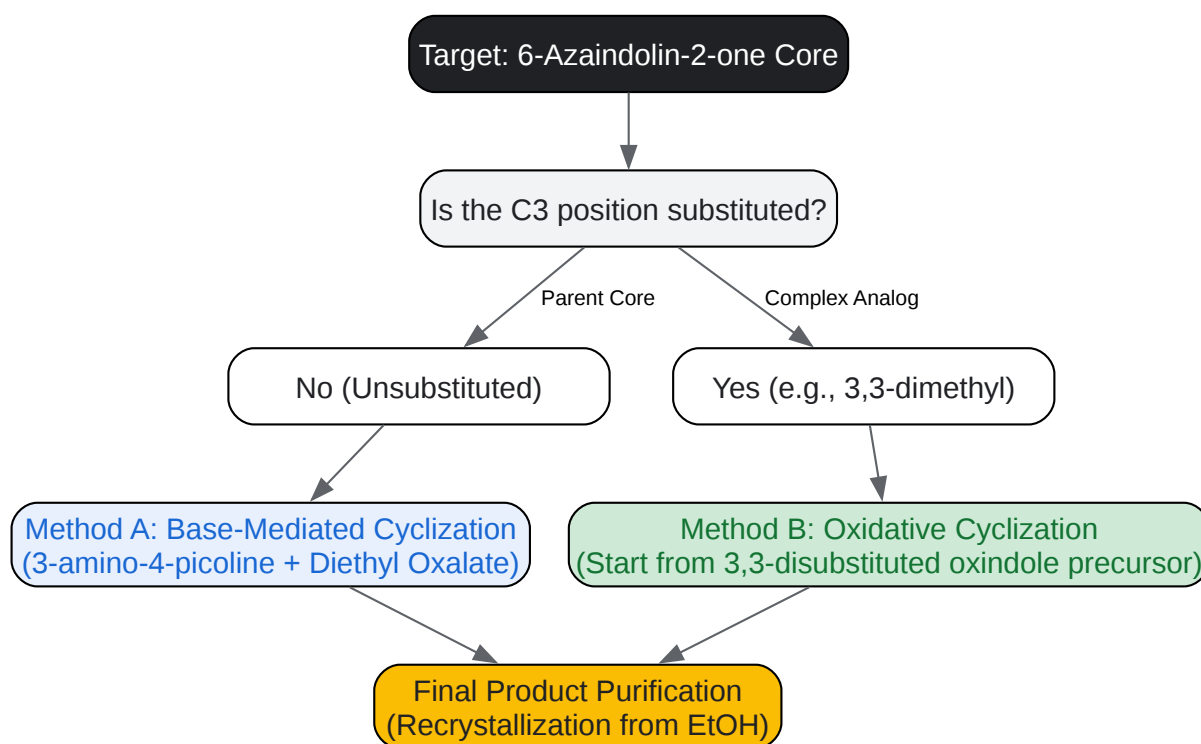
Protocol B: Electrophilic [4+1] Cyclization (for 2-CF₃ derivatives)

Recent literature describes a metal-free reaction using trifluoroacetic anhydride (TFAA).

- Reagents: 3-Amino-4-picoline + TFAA.
- Conditions: Stirring in pyridine/DCM.
- Mechanism: Formation of a trifluoroacetyl intermediate followed by intramolecular condensation.

Synthesis Workflow Diagram

The following diagram outlines the decision process for synthesizing these derivatives based on the desired substitution pattern.



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Figure 2: Synthetic pathways for generating the 6-azaindole-2-one scaffold.

Applications in Drug Discovery

The 6-azaindolin-2-one scaffold serves as a bioisostere for indole and indolin-2-one (oxindole), offering improved water solubility and distinct hydrogen-bonding patterns due to the pyridine nitrogen (N6).

Kinase Inhibition (GSK3 β & JAK)

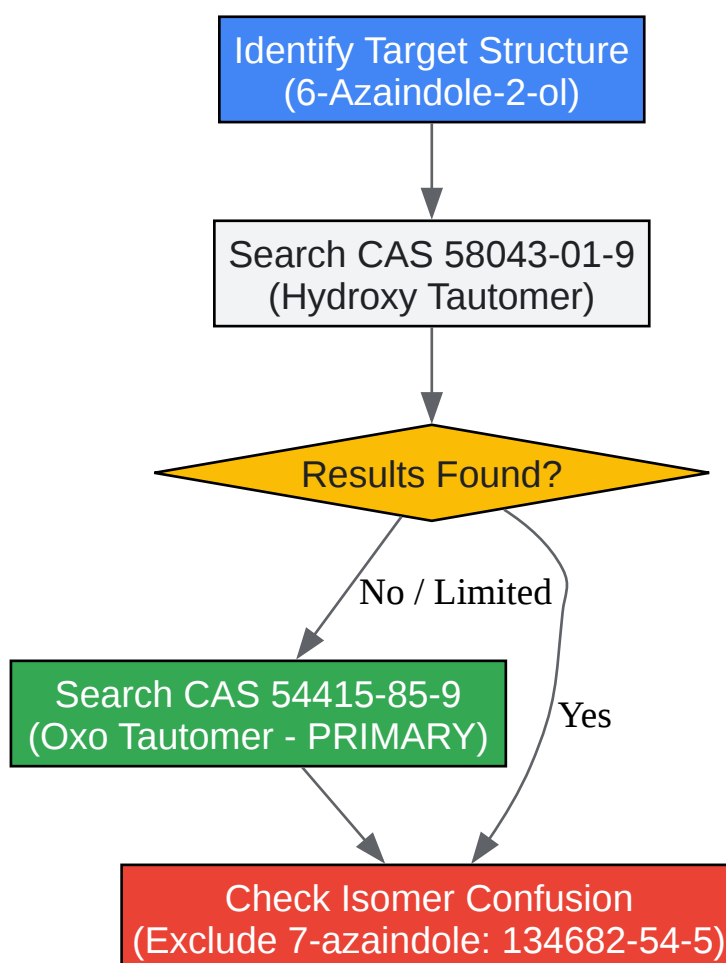
The lactam motif (NH-C=O) functions as a hinge-binding element in ATP-competitive inhibitors.

- Mechanism: The N1 proton acts as a hydrogen bond donor, while the C2 carbonyl acts as an acceptor. The N6 nitrogen provides an additional vector for water-mediated interactions or direct bonding to residues like Lys or Glu in the kinase pocket.

- Example: Dual inhibitors of GSK3 β and Tau aggregation often utilize this core to cross the blood-brain barrier (BBB) more effectively than their carbocyclic counterparts.

Search Strategy for Researchers

When searching patent databases (SciFinder, Reaxys) or vendor catalogs, use the following logic to ensure you do not miss relevant compounds.



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Figure 3: Search strategy decision tree to locate commercial derivatives.

References

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- To cite this document: BenchChem. [Technical Guide: 6-Azaindole-2-ol (6-Azaindolin-2-one) Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3354212/docs#technical-guide-6-azaindole-2-ol-6-azaindolin-2-one-derivatives\]](https://www.benchchem.com/product/b3354212/docs#technical-guide-6-azaindole-2-ol-6-azaindolin-2-one-derivatives)

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